

3,5-Dihydroxy-2-naphthoic acid CAS number 89-35-0 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dihydroxy-2-naphthoic acid

Cat. No.: B1682677

[Get Quote](#)

An In-depth Technical Guide to **3,5-Dihydroxy-2-naphthoic Acid** (CAS 89-35-0)

Introduction

3,5-Dihydroxy-2-naphthoic acid (CAS number 89-35-0), also known as 3,5-dihydroxynaphthalene-2-carboxylic acid, is a polycyclic aromatic organic compound. Its structure, featuring a naphthalene core substituted with two hydroxyl groups and a carboxylic acid group, makes it a valuable molecule in various scientific domains. This document provides a comprehensive overview of its physicochemical properties, biological activities, relevant experimental protocols, and safety information, tailored for researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties and Identifiers

The fundamental properties of **3,5-Dihydroxy-2-naphthoic acid** are summarized below. These data are crucial for its handling, characterization, and application in experimental settings.

Quantitative Physicochemical Data

Property	Value	Citations
Molecular Formula	C ₁₁ H ₈ O ₄	[1][2][3]
Molecular Weight	204.18 g/mol	[1][2]
Melting Point	275 - 280 °C	[1][4]
Boiling Point	442.2 °C at 760 mmHg	[1][5]
Flash Point	235.3 °C	[1][5]
pKa (Predicted)	2.95 ± 0.30	[6]
Solubility	Soluble in DMSO; slightly soluble in Methanol.	[6][7]
Exact Mass	204.0423 u	[7]

Compound Identifiers

Identifier	Value	Citations
CAS Number	89-35-0	[1]
EC Number	201-900-8	[1]
PubChem CID	66637	[8]
MDL Number	MFCD00003982	
Beilstein/REAXYS	3287771	
InChI Key	YELLAPKUWRTITI-UHFFFAOYSA-N	[9]
SMILES	OC(=O)c1cc2cccc(O)c2cc1O	

Biological and Pharmacological Activities

3,5-Dihydroxy-2-naphthoic acid has been identified as a modulator of several biological targets, making it a compound of interest in pharmacology and drug discovery.

- **NMDA Receptor Inhibitor:** It functions as a negative or positive allosteric modulator of NMDA receptors, which are crucial for regulating functions within the central nervous system.[4][7]
- **Antibabesial Drug Lead Compound:** A molecular docking study identified **3,5-dihydroxy-2-naphthoic acid** as a novel lead compound for designing drugs against Babesia, a malaria-like parasite.[7] Enzyme activity inhibition experiments demonstrated that it inhibits the parasite's lactate dehydrogenase (LDH) with 5,000-fold selectivity over human LDH.[7]
- **Protein Tyrosine Phosphatase Inhibitor:** The molecule is also recognized as a protein tyrosine phosphatase inhibitor, an activity attributed to the benzofuran-like moiety in its substructure.[4]
- **Biocatalysis Substrate:** It is used in the biocatalytic synthesis of other dihydroxynaphthoic acids.[7] For example, recombinant E. coli strains expressing Cytochrome P450 CYP199A2 can efficiently catalyze the regioselective oxidation of related hydroxy-2-naphthoic acids.[7]
- **Antibacterial Properties:** The compound has been shown to inhibit the growth of bacteria, including gram-negative organisms like Escherichia coli and Pseudomonas aeruginosa.[10]

Experimental Protocols & Methodologies

Detailed methodologies are essential for the replication and advancement of scientific research. Below are protocols derived from documented applications of **3,5-Dihydroxy-2-naphthoic acid**.

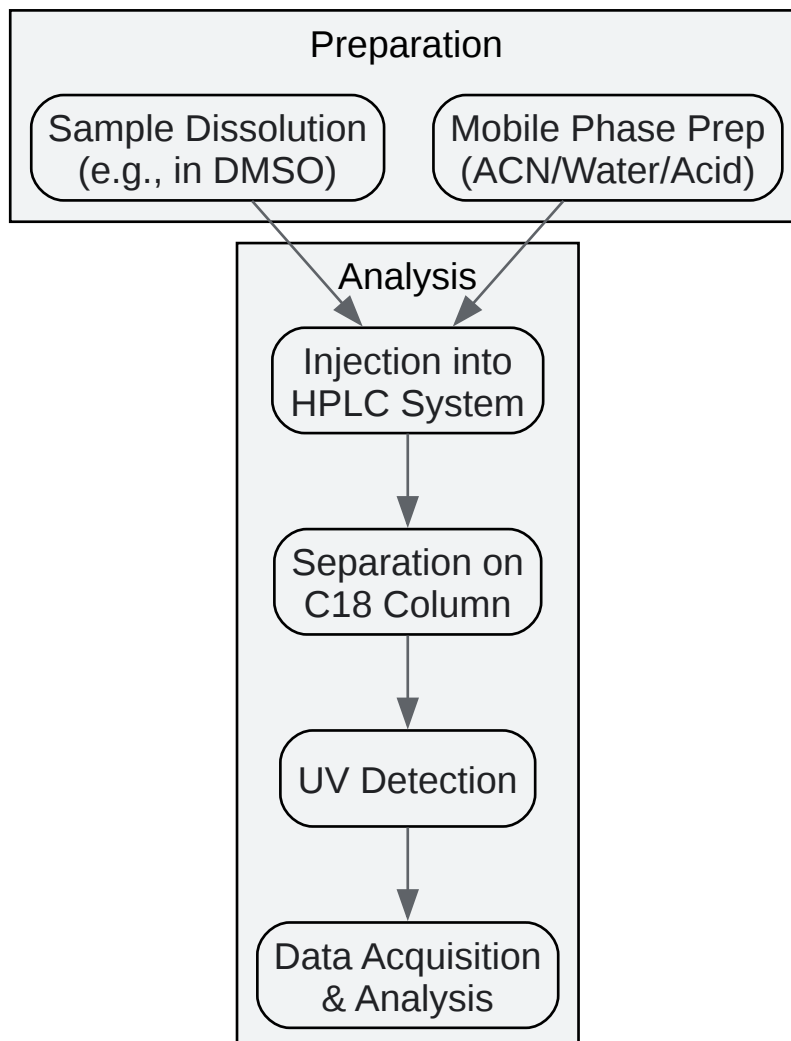
Protocol 1: Analysis by Reverse Phase HPLC

This method is suitable for the analysis and separation of **3,5-Dihydroxy-2-naphthoic acid**. [11]

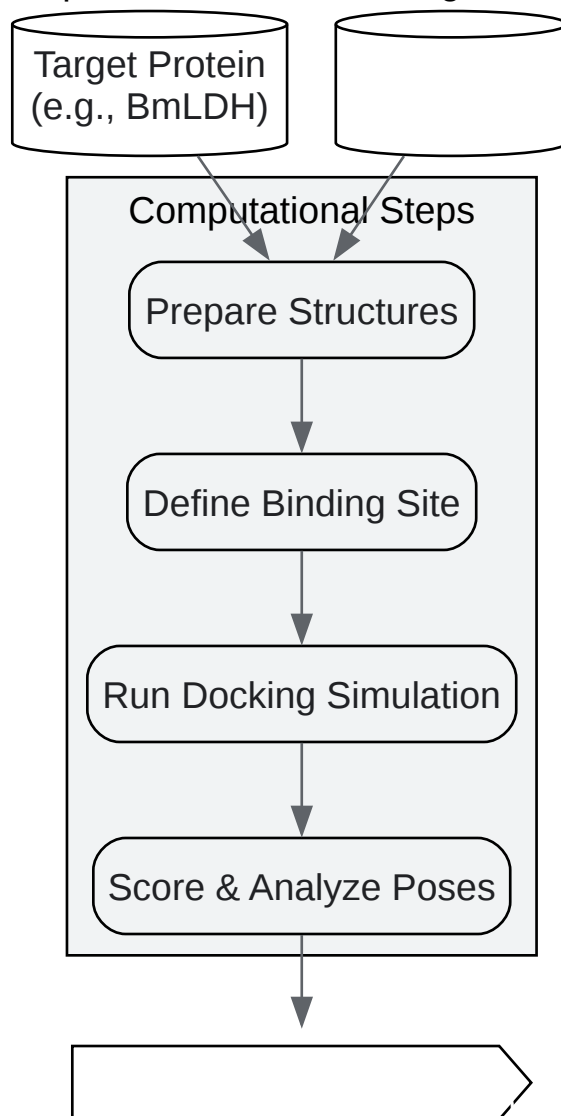
- **Column Selection:** Use a reverse-phase C18 HPLC column. For faster UPLC applications, columns with 3 µm particles are available.[11]
- **Mobile Phase Preparation:** Prepare a mobile phase consisting of acetonitrile (MeCN) and water, acidified with phosphoric acid.[11] For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.[11]

- Sample Preparation: Dissolve the **3,5-Dihydroxy-2-naphthoic acid** standard or sample in a suitable solvent, such as DMSO or the mobile phase.[\[7\]](#)
- HPLC System Configuration:
 - Set an appropriate flow rate for the column dimensions.
 - Use a UV detector set to a wavelength suitable for detecting the naphthalene chromophore.
- Injection and Data Acquisition: Inject the sample onto the column and record the chromatogram.
- Analysis: The compound is separated based on its retention time. This method is scalable for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.
[\[11\]](#)

Workflow for HPLC Analysis



Conceptual Molecular Docking Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-chemistry.com [alfa-chemistry.com]

- 2. scbt.com [scbt.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. 3,5-DIHYDROXY-2-NAPHTHOIC ACID | 89-35-0 [chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. 3,5-DIHYDROXY-2-NAPHTHOIC ACID CAS#: 89-35-0 [chemicalbook.com]
- 7. Buy 3,5-Dihydroxy-2-naphthoic acid | 89-35-0 | >98% [smolecule.com]
- 8. 3,5-Dihydroxy-2-naphthoic acid | C₁₁H₈O₄ | CID 66637 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 3,5-DIHYDROXY-2-NAPHTHOIC ACID(89-35-0) MS [m.chemicalbook.com]
- 10. 3,5-Dihydroxy-2-naphthoic acid | 89-35-0 | FD76223 [biosynth.com]
- 11. 3,5-Dihydroxy-2-naphthoic acid | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [3,5-Dihydroxy-2-naphthoic acid CAS number 89-35-0 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682677#3-5-dihydroxy-2-naphthoic-acid-cas-number-89-35-0-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com